Troubleshooting inconsistent results with Sanvar

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Compound of Interest		
Compound Name:	Sanvar	
Cat. No.:	B611636	Get Quote

Sanvar Technical Support Center

Welcome to the **Sanvar** troubleshooting guide. This resource is designed to help you address common issues that may arise during your experiments, ensuring the consistency and reliability of your results.

Frequently Asked Questions (FAQs)

Q1: Why am I observing significant variability in the IC50 value of Sanvar in my cell viability assays?

Inconsistent IC50 values are a common issue that can stem from several sources, ranging from reagent handling to experimental setup.
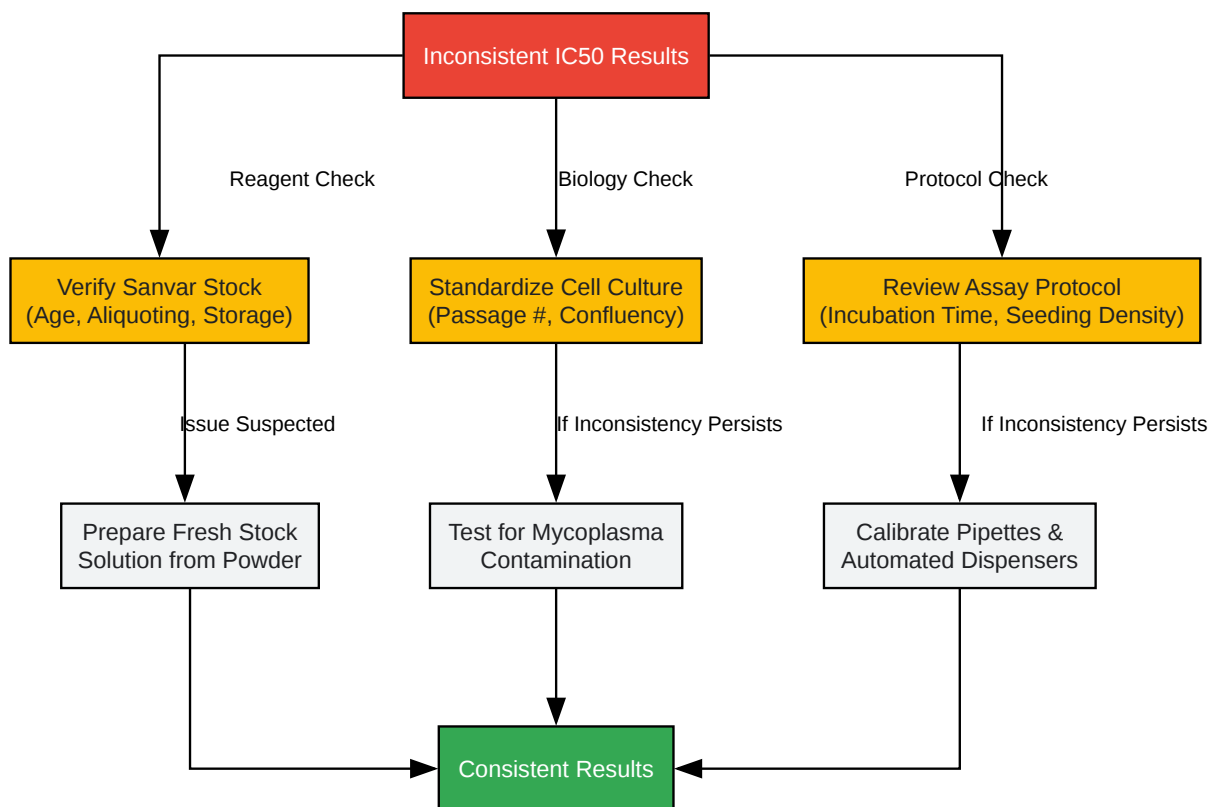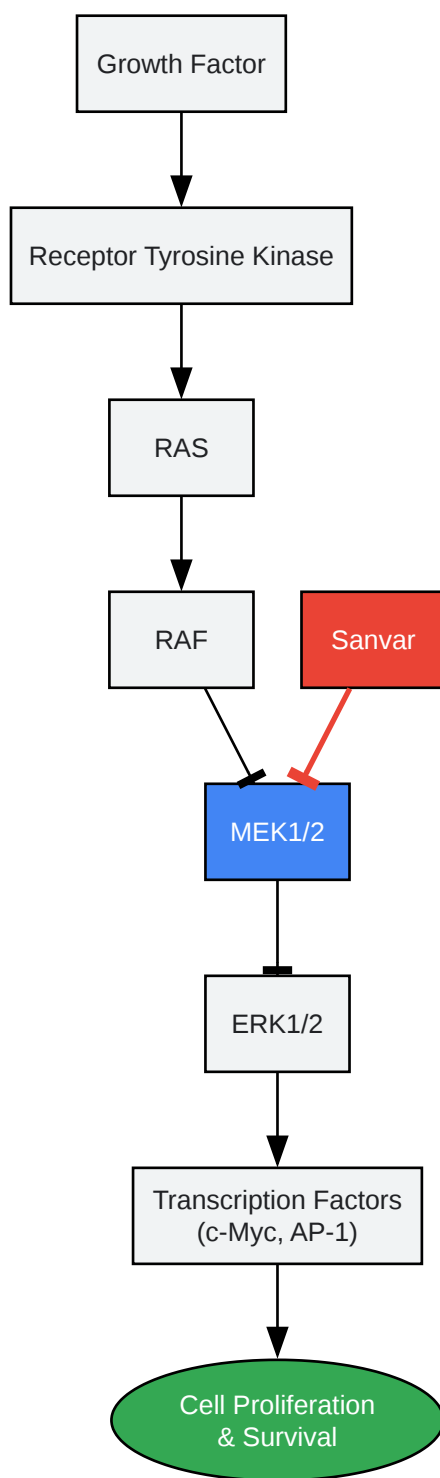
Potential Causes & Troubleshooting Steps:

- **Sanvar** Stock Solution Integrity: **Sanvar** is sensitive to freeze-thaw cycles and light exposure. Improper storage can lead to degradation and reduced potency.

  - Recommendation: Aliquot your **Sanvar** stock solution into single-use volumes upon receipt and store them at -80°C, protected from light. Avoid repeated freeze-thaw cycles. Always prepare fresh dilutions for each experiment from a new aliquot.

- Cell Culture Conditions: The physiological state of your cells can dramatically impact their response to treatment.

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- Cell Passage Number: Use cells within a consistent and low passage number range (e.g., passages 5-15). High passage numbers can lead to genetic drift and altered phenotypes.

- Cell Confluency: Seed cells to achieve a consistent confluency (e.g., 60-70%) at the time of treatment. Overly confluent or sparse cultures will respond differently.

- Serum Variability: Different lots of Fetal Bovine Serum (FBS) can contain varying levels of growth factors that may interfere with the signaling pathway targeted by **Sanvar**.

  - Recommendation: Test and qualify a single large batch of FBS for your entire set of experiments.

- Assay Parameters: Minor variations in your assay protocol can lead to large differences in outcome.

  - Incubation Time: Ensure the incubation time with **Sanvar** is precisely controlled and consistent across all experiments.

  - Reagent Addition: Use a calibrated multichannel pipette to add **Sanvar** and assay reagents to minimize timing differences between wells.

Troubleshooting Workflow for IC50 Variability

This diagram outlines a logical approach to diagnosing the source of inconsistent IC50 values.

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                          ┌──────────────────────────┐
                          │  Inconsistent IC50 Results │
                          └──────────────────────────┘
         Reagent Check          Biology Check          Protocol Check

┌──────────────────────┐  ┌──────────────────────┐  ┌──────────────────────────┐
│  Verify Sanvar Stock  │  │ Standardize Cell Culture │ │   Review Assay Protocol    │
│ (Age, Aliquoting, Storage)│ │  (Passage #, Confluency) │ │(Incubation Time, Seeding Density)│
└──────────────────────┘  └──────────────────────┘  └──────────────────────────┘

   Issue Suspected          If Inconsistency Persists    If Inconsistency Persists

┌──────────────────────┐  ┌──────────────────────┐  ┌──────────────────────────┐
│  Prepare Fresh Stock   │  │   Test for Mycoplasma   │ │   Calibrate Pipettes &     │
│   Solution from Powder │  │     Contamination      │ │    Automated Dispensers    │
└──────────────────────┘  └──────────────────────┘  └──────────────────────────┘

                          ┌──────────────────────┐
                          │   Consistent Results   │
                          └──────────────────────┘
```

Growth Factor

Receptor Tyrosine Kinase

RAS

RAF

Sanvar

MEK1/2

ERK1/2

Transcription Factors
(c-Myc, AP-1)

Cell Proliferation
& Survival

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